

Assessing the flame retardant properties of 4,4'-Thiodiphenol derivatives against commercial additives

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Compound of Interest

Compound Name: 4,4'-Thiodiphenol

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A Comparative Analysis of 4,4'-Thiodiphenol Derivatives and Commercial Additives as Flame Retardants

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A Comprehensive Guide for Researchers in Materials Science and Drug Development

This guide provides an objective comparison of the flame retardant properties of novel **4,4'-Thiodiphenol** derivatives against established commercial flame retardant additives. The following sections present quantitative performance data, detailed experimental methodologies, and visual representations of flame retardancy mechanisms to assist researchers in making informed decisions for developing safer and more effective materials.

Quantitative Performance Data

The flame retardant efficacy of **4,4'-thiodiphenol** derivatives and a selection of commercial additives was evaluated in an epoxy resin (EP) matrix. Key performance indicators, including Limiting Oxygen Index (LOI), UL-94 vertical burning test classification, peak Heat Release Rate (pHRR), and Total Heat Released (THR), are summarized in the tables below for a clear comparison.

Table 1: Flame Retardant Performance of 4,4'-Thiodiphenol Derivatives in Epoxy Resin

Flame Retardant Additive (Abbreviation)	Loading (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m ²)	THR (MJ/m ²)
Neat Epoxy Resin	0	24.5	No Rating	942	84.4
Sulfur-Phosphorous Reactive FR (SPMS-APP) [1]	20	>30.0	V-0	169.6	13.5
Phosphorus-containing Curing Agent (PPBDO)[2]	40	32.1	V-0	-	-
Thiol-Functionalized Polysilsesquioxane/Phosphorus Blend (EP-TP5-DP5)[3]	10	33.7	V-0	-	-

Table 2: Flame Retardant Performance of Commercial Additives in Epoxy Resin

Flame Retardant Additive	Loading (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m ²)	THR (MJ/m ²)
Decabromodiphenyl Ether (DBDPO) with OMMT	50	39.9	V-0	-	-
Triphenyl Phosphate (TPP) - Ionic Liquid derivative[4]	2	30.3	V-0	600 (approx.)	45.7
DOPO-based derivative (ATZ)[5]	6	33.7	V-0	Reduced	Reduced
Melamine Phosphate (MP) - reactive mode[6]	30	~32	V-1	-	-
Ammonium Polyphosphate (APP) with EDA	18	31.0	V-0	-	-
Hexaphenoxycyclotriphosphazene (HPCP)[7]	9	28.4	No Rating	481	41.7

Experimental Protocols

The following are detailed methodologies for the key flammability tests cited in this guide, based on internationally recognized standards.

Limiting Oxygen Index (LOI)

The LOI test was conducted in accordance with the ASTM D2863 standard.^{[4][8]}

- **Principle:** This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that is required to support the candle-like combustion of a vertically oriented specimen. A higher LOI value indicates better flame retardancy.^{[4][8]}
- **Apparatus:** The test apparatus consists of a heat-resistant glass column, a specimen holder, and a gas metering and control system.
- **Procedure:**
 - A test specimen of standardized dimensions is placed vertically in the glass column.
 - A mixture of oxygen and nitrogen is introduced into the bottom of the column at a controlled flow rate.
 - The top edge of the specimen is ignited using a pilot flame.
 - The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains burning for a specified period or consumes a specified length of the specimen is determined.
- **Data Reported:** The Limiting Oxygen Index is expressed as a volume percentage of oxygen.

UL-94 Vertical Burning Test

The UL-94 vertical burning test was performed following the ASTM D3801 standard, which is equivalent to the UL-94 V-0, V-1, and V-2 classifications.^[3]

- **Principle:** This test assesses the self-extinguishing characteristics of a vertically oriented plastic specimen after the application of a controlled flame.
- **Apparatus:** A laboratory fume hood, a Bunsen burner with a specified barrel diameter, a specimen clamp, and a timer are required. A surgical cotton patch is placed below the specimen to test for flaming drips.

- Procedure:
 - A rectangular bar specimen is held vertically by a clamp at its upper end.
 - A calibrated methane flame is applied to the lower end of the specimen for 10 seconds and then removed. The afterflame time is recorded.
 - Immediately after the flaming ceases, the flame is reapplied for another 10 seconds and then removed. The afterflame and afterglow times are recorded.
- Classification Criteria:
 - V-0: Afterflame time for each individual specimen is no more than 10 seconds after each flame application. The total afterflame time for any set of five specimens does not exceed 50 seconds. No flaming drips that ignite the cotton below are observed.
 - V-1: Afterflame time for each individual specimen is no more than 30 seconds after each flame application. The total afterflame time for any set of five specimens does not exceed 250 seconds. No flaming drips that ignite the cotton below are observed.
 - V-2: Afterflame time for each individual specimen is no more than 30 seconds after each flame application. The total afterflame time for any set of five specimens does not exceed 250 seconds. Flaming drips that ignite the cotton below are allowed.

Cone Calorimetry

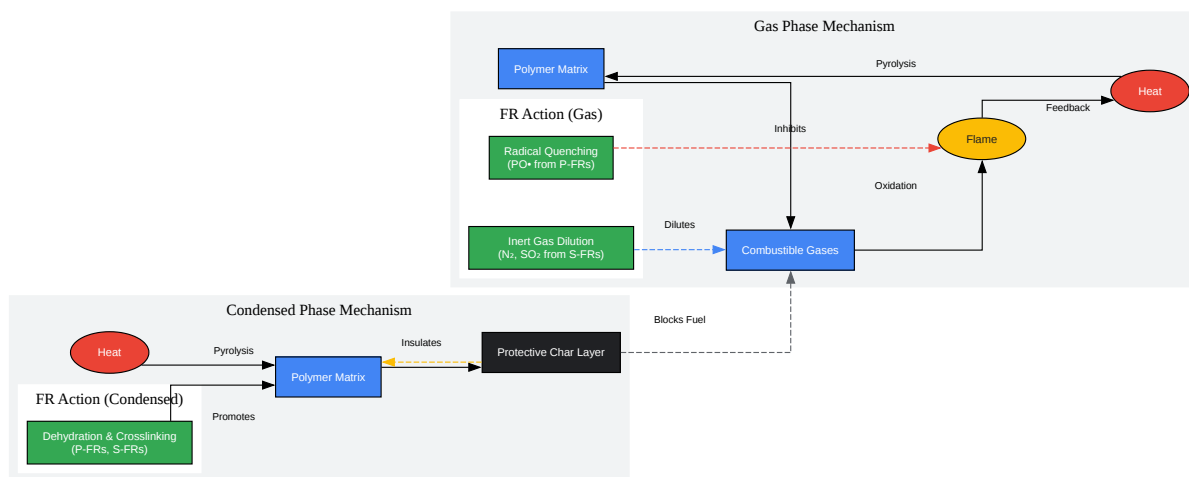
Cone calorimetry tests were carried out according to the ASTM E1354 standard.^{[7][9]}

- Principle: This test measures the heat release rate and other combustion parameters of a material exposed to a controlled level of radiant heat.^{[7][9]} It is based on the oxygen consumption principle, which states that for most organic materials, a constant amount of heat is released per unit mass of oxygen consumed during combustion.
- Apparatus: The cone calorimeter consists of a conical radiant heater, a specimen holder on a load cell to measure mass loss, a spark igniter, and an exhaust system with gas analysis instrumentation (oxygen, carbon monoxide, carbon dioxide).^[7]
- Procedure:

- A square specimen is placed in a horizontal orientation below the conical heater.
- The specimen is exposed to a preset radiant heat flux (e.g., 35 or 50 kW/m²).
- Upon ignition, the combustion products are collected by an exhaust hood, and the oxygen concentration and flow rate are continuously measured.
- Key Parameters Measured:
 - Time to Ignition (TTI): The time it takes for the specimen to ignite after being exposed to the heat flux.
 - Heat Release Rate (HRR): The rate at which heat is generated by the burning material, typically plotted over time. The peak HRR (pHRR) is a critical parameter for assessing fire hazard.
 - Total Heat Released (THR): The total amount of heat generated during the entire combustion process.
 - Mass Loss Rate (MLR): The rate at which the specimen loses mass due to combustion.
 - Smoke Production Rate (SPR) and Total Smoke Released (TSR): Measures of the amount of smoke generated during combustion.

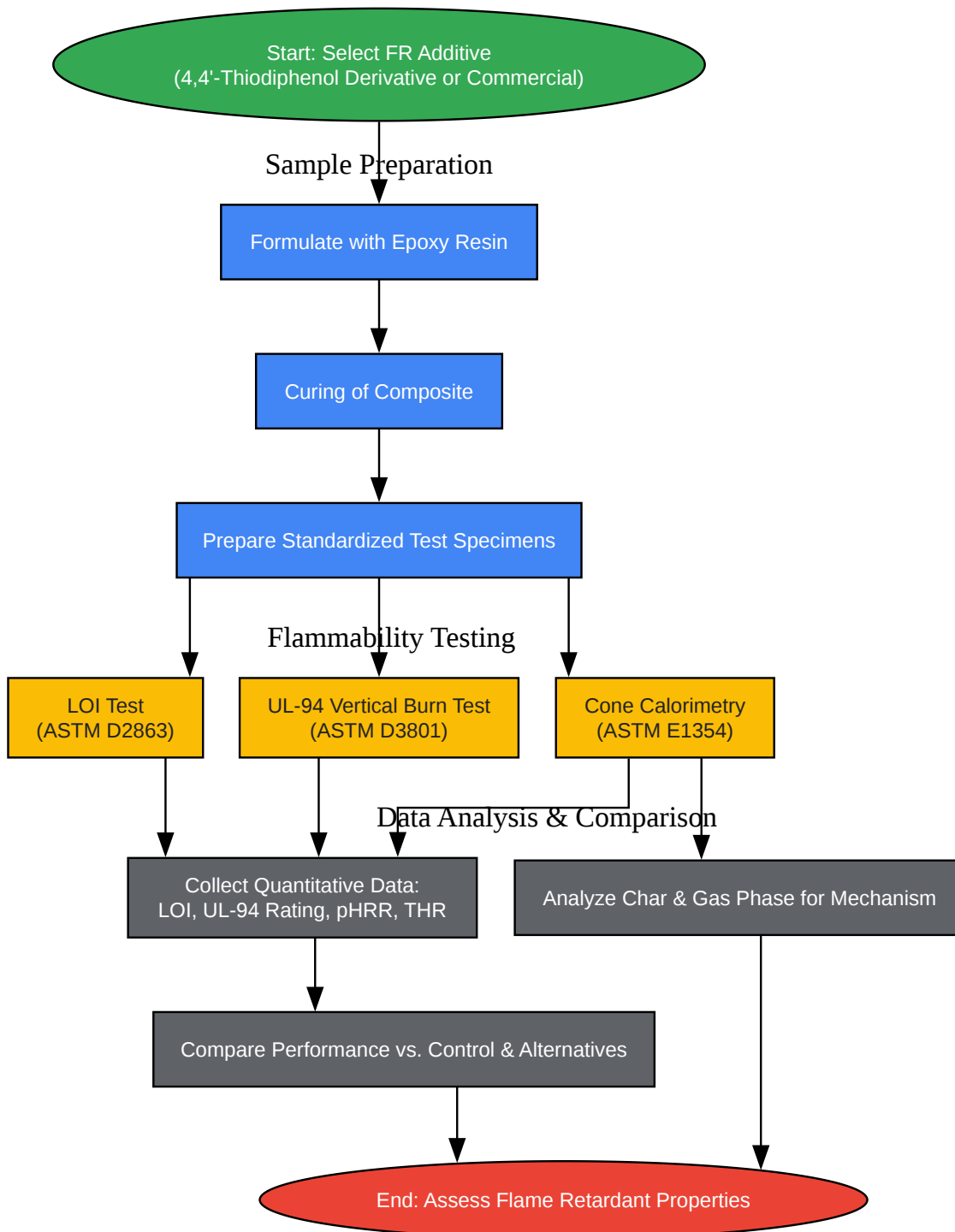
Visualization of Mechanisms

The following diagrams illustrate the proposed flame retardant mechanisms and the experimental workflow for evaluating the performance of these additives.



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Caption: Dual-phase flame retardant mechanism of Sulfur/Phosphorus additives.



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Caption: Experimental workflow for assessing flame retardant properties.

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